

Troubleshooting precipitation of Capmatinib dihydrochloride in stock solutions

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Compound of Interest

Compound Name: Capmatinib dihydrochloride

Cat. No.: B3026971

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Technical Support Center: Capmatinib Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the precipitation of **Capmatinib dihydrochloride** in stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Capmatinib dihydrochloride** and what is its mechanism of action?

Capmatinib dihydrochloride is a potent and selective inhibitor of the MET receptor tyrosine kinase.^{[1][2]} In normal cellular processes, the MET receptor is activated by its ligand, hepatocyte growth factor (HGF), which triggers downstream signaling pathways like PI3K/AKT and RAS/RAF/MEK/ERK, crucial for cell growth and survival.^{[3][4]} However, in certain cancers, such as non-small cell lung cancer (NSCLC), mutations in the MET gene can lead to its constant activation, driving uncontrolled tumor cell proliferation.^{[3][4]} Capmatinib works by binding to the ATP-binding site of the MET receptor, inhibiting its kinase activity and thereby blocking these aberrant signaling pathways.^[3]

Q2: What are the key physicochemical properties of **Capmatinib dihydrochloride** I should be aware of?

Capmatinib dihydrochloride is a yellow powder.[5][6] It has two pKa values: a calculated pKa1 of 0.9 and an experimentally determined pKa2 of 4.5.[5][6] Its solubility is pH-dependent; it is slightly soluble in acidic aqueous solutions (pH 1 and 2) and its solubility decreases as the pH approaches neutral.[5][6]

Q3: What are the recommended solvents for preparing **Capmatinib dihydrochloride** stock solutions?

Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **Capmatinib dihydrochloride** for in vitro use. It is crucial to use anhydrous, high-purity DMSO as the presence of water can significantly reduce the solubility of hydrophobic compounds.[3][7]

Q4: How should I store my **Capmatinib dihydrochloride** stock solutions?

For long-term stability, it is recommended to aliquot your high-concentration DMSO stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. These aliquots should be stored at -20°C or -80°C, protected from light.[7]

Q5: Why does my **Capmatinib dihydrochloride** precipitate when I dilute my DMSO stock into aqueous media?

This is a common issue known as "solvent shock." **Capmatinib dihydrochloride** is significantly more soluble in DMSO than in aqueous buffers. When the concentrated DMSO stock is rapidly diluted into an aqueous medium, the local concentration of the compound can exceed its solubility limit in the mixed solvent system, causing it to precipitate out of solution.[3][8][9]

Data Presentation

Table 1: Solubility of **Capmatinib Dihydrochloride** in Various Solvents

Solvent	Concentration	Remarks
Aqueous Buffers		
0.1N HCl (pH 1.0)	4.176 mg/mL	High solubility at acidic pH.[10]
Acetate Buffer (pH 4.0)	<13.6 µg/mL	Very low solubility.[10]
Phosphate Buffer (pH 6.8-7.5)	<13.6 µg/mL	Very low solubility.[10]
Organic Solvents		
DMSO	5 mg/mL (12.12 mM)	Requires sonication and warming to 60°C.
DMSO	30 mg/mL (59.6 mM)	Sonication is recommended. [11]
In Vivo Formulation		
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (3.97 mM)	Sonication is recommended. [11]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Capmatinib Dihydrochloride Stock Solution in DMSO

Objective: To prepare a stable, high-concentration stock solution of **Capmatinib dihydrochloride** in DMSO for in vitro experiments.

Materials:

- **Capmatinib dihydrochloride** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer

- Water bath sonicator

Procedure:

- Pre-warm the DMSO: Gently warm the required volume of anhydrous DMSO to 30-37°C. This can help improve the dissolution of the compound.
- Weigh the Compound: Accurately weigh the desired amount of **Capmatinib dihydrochloride** powder in a sterile vial.
- Initial Dissolution: Add a small amount of the pre-warmed DMSO to the vial containing the powder. Vortex the mixture vigorously for 1-2 minutes.
- Sonication: Place the vial in a water bath sonicator and sonicate for 10-15 minutes. This will help to break up any small aggregates and facilitate complete dissolution.
- Final Volume Adjustment: Add the remaining volume of pre-warmed DMSO to reach the desired final concentration. Vortex thoroughly to ensure a homogenous solution.
- Visual Inspection: Carefully inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage: Aliquot the stock solution into single-use, amber microcentrifuge tubes. Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: Dilution of Capmatinib Dihydrochloride Stock Solution into Aqueous Media

Objective: To dilute the high-concentration DMSO stock solution into aqueous cell culture media or buffer while minimizing precipitation.

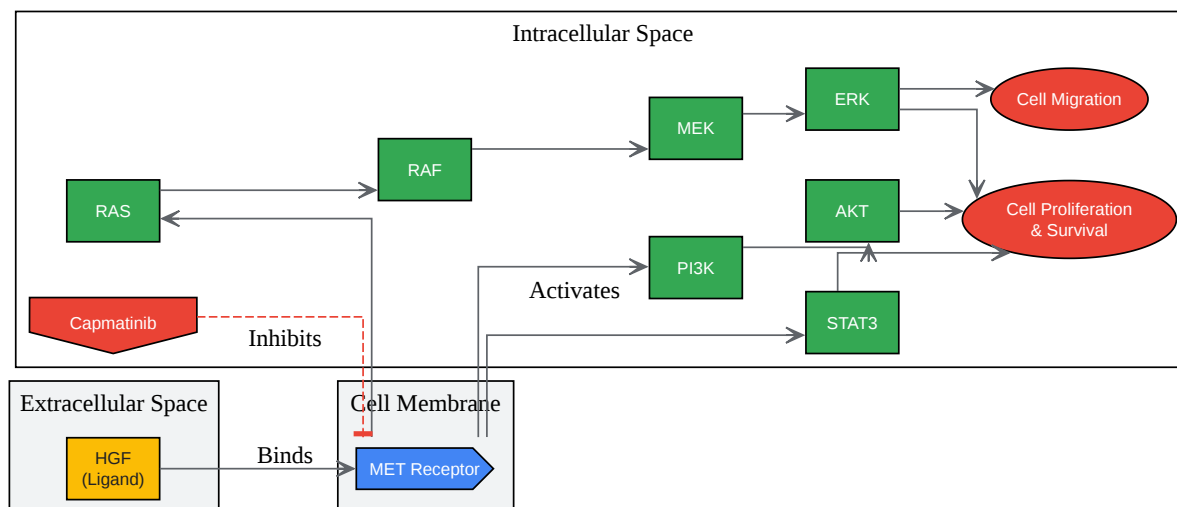
Materials:

- Prepared high-concentration **Capmatinib dihydrochloride** DMSO stock solution
- Pre-warmed (37°C) aqueous buffer or cell culture medium
- Sterile tubes

Procedure:

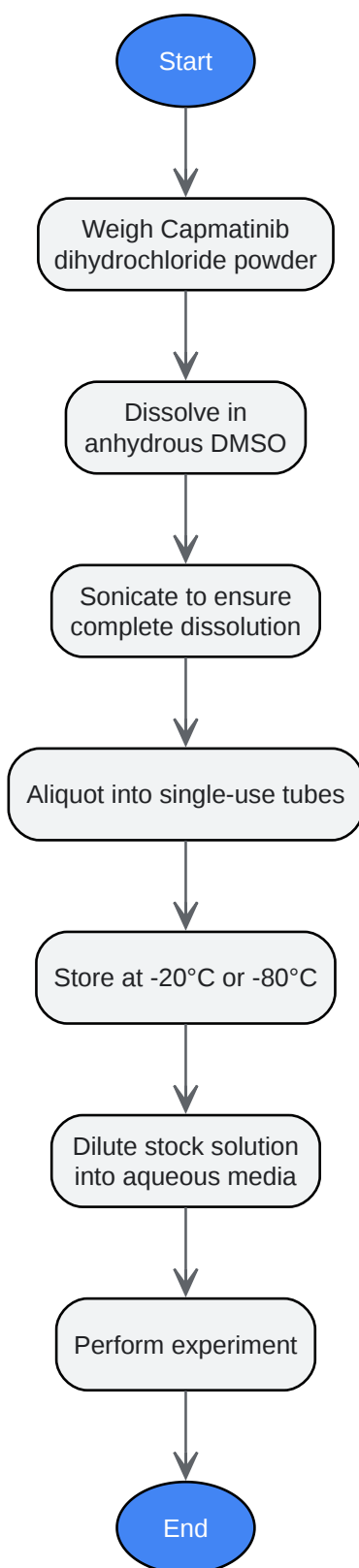
- **Pre-warm Aqueous Medium:** Ensure your cell culture medium or buffer is pre-warmed to 37°C.
- **Intermediate Dilution (Optional but Recommended):** For very high final concentrations, consider making an intermediate dilution of your DMSO stock in pure DMSO.
- **Slow, Dropwise Addition:** While gently vortexing or swirling the pre-warmed aqueous medium, add the required volume of the **Capmatinib dihydrochloride** DMSO stock solution drop-by-drop. This gradual addition helps to avoid localized high concentrations that can lead to precipitation.
- **Thorough Mixing:** Continue to mix the solution gently for another 1-2 minutes to ensure homogeneity.
- **Final Visual Inspection:** Visually inspect the final working solution for any signs of precipitation before use in your experiment.

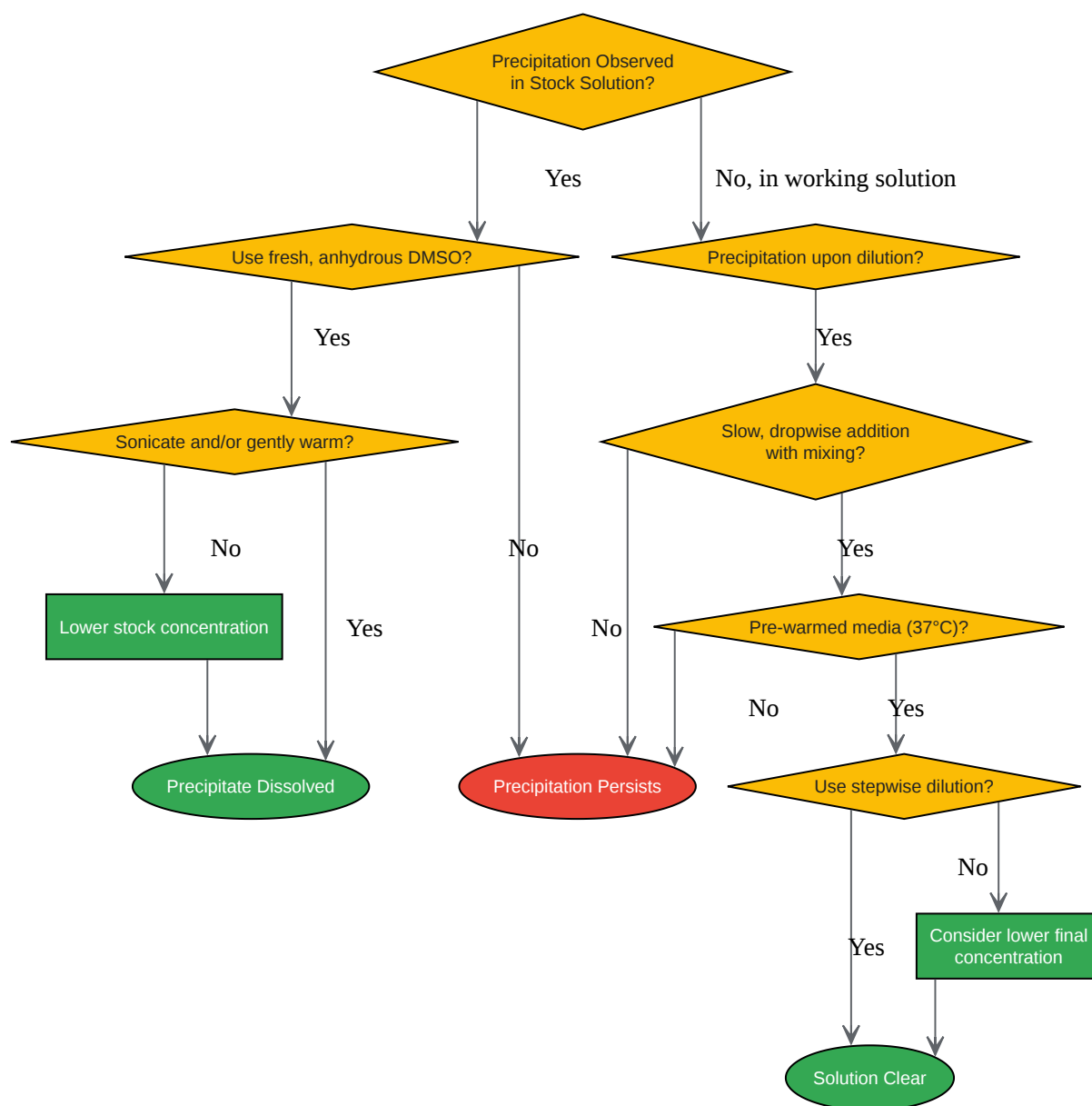
Mandatory Visualizations



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Caption: Canonical MET signaling pathway and the inhibitory action of Capmatinib.





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